

An In-depth Technical Guide to the Physical Properties of Neryl Acetate

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Compound of Interest

Compound Name: Neryl acetate

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Neryl acetate, a monoterpenoid and acetate ester, is a significant compound in the fields of fragrance, flavor, and potentially therapeutics. A thorough understanding of its physical properties is fundamental for its application in research and development. This guide provides a detailed overview of the boiling point and density of **neryl acetate**, including experimental protocols for their determination.

Core Physical Properties of Neryl Acetate

The boiling point and density are critical physical constants that provide insights into the purity and behavior of **neryl acetate** under various conditions.

The physical properties of **neryl acetate**, as reported in various scientific sources, are summarized in the table below for ease of comparison.

Physical Property	Value	Conditions
Boiling Point	238 °C	-
231 °C	@ 760.00 mm Hg[1]	
134 °C	@ 25.00 mm Hg[1][2][3]	
240 to 245 °C	-	
Density	0.905 g/mL	-[4]
0.91 g/mL	@ 25 °C[3][5]	
0.88 g/cm ³	-[6]	
0.905-0.914	-[7]	

Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling point and density is crucial for the characterization of **neryl acetate**. The following are detailed methodologies for these key experiments.

This method is suitable when only a small sample of the liquid is available.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount (a few drops) of **neryl acetate** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is then attached to a thermometer.
- The assembly is heated in a heating bath. As the temperature rises, air trapped in the capillary tube will be expelled, and a slow stream of bubbles will emerge from the open end of the capillary.
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heating is then stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^[8]

This is a straightforward method for determining the density of a liquid.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance
- Thermometer

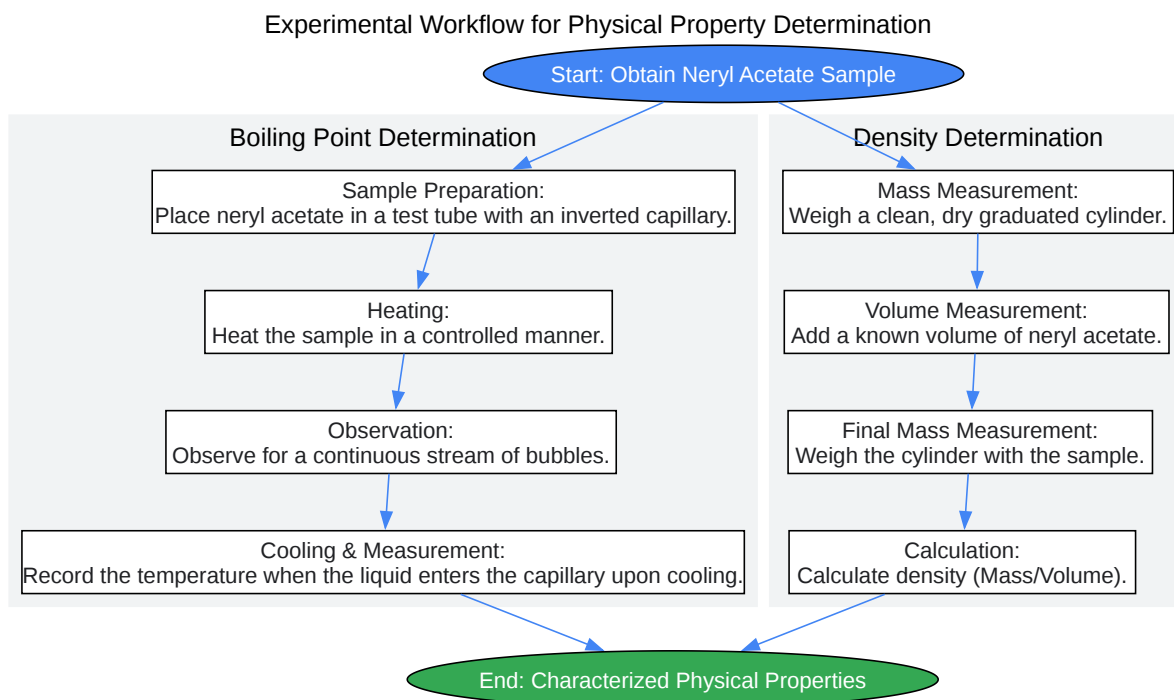
Procedure:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.
- A specific volume of **neryl acetate** is carefully measured into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the **neryl acetate** is then measured.

- The mass of the **neryl acetate** is determined by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is calculated by dividing the mass of the **neryl acetate** by its measured volume (Density = Mass/Volume).^{[9][10][11][12]}
- The temperature of the liquid should be recorded as density is temperature-dependent.

Visualizing Experimental Workflows

The following diagram illustrates the logical workflow for determining the key physical properties of a chemical substance like **neryl acetate**.



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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